

Preparing Stock Solutions of JYL-273 for Cellular Assays

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Compound of Interest

Compound Name: JYL-273

Cat. No.: B1673194

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Application Note

Introduction

JYL-273 is a potent agonist of the Transient Receptor Potential Vanilloid 1 (TRPV1), a non-selective cation channel involved in pain sensation and other physiological processes.^{[1][2]} Due to its high potency, accurate and consistent preparation of stock solutions is crucial for obtaining reliable and reproducible results in in vitro and in vivo assays. This document provides detailed protocols for the preparation of **JYL-273** stock solutions and important considerations for its handling and storage.

Summary of **JYL-273** Properties

The following table summarizes the key chemical and physical properties of **JYL-273**.

Property	Value	Source
Molecular Weight	500.7 g/mol	[1][2]
Molecular Formula	C ₂₈ H ₄₀ N ₂ O ₄ S	[1]
Purity	Typically ≥98%	
Appearance	White to off-white solid	
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	Assumption based on common practice for similar compounds
Storage (Solid)	-20°C for up to 3 years	
Storage (In Solvent)	-80°C for up to 1 year	

Experimental Protocols

1. Materials and Equipment

- **JYL-273** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

2. Safety Precautions

JYL-273 is a potent bioactive compound. Standard laboratory safety procedures should be followed. Wear appropriate PPE to avoid direct contact with the skin and eyes. Handle the powder in a chemical fume hood to prevent inhalation.

3. Preparation of a 10 mM **JYL-273** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, which is a common starting concentration for many cellular assays.

Step 1: Weighing the **JYL-273** Powder

- Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh out 1 mg of **JYL-273** powder directly into the tared microcentrifuge tube. Record the exact weight.

Step 2: Calculating the Volume of DMSO

- Use the following formula to calculate the precise volume of DMSO needed to achieve a 10 mM concentration:

$$\text{Volume } (\mu\text{L}) = (\text{Weight of } \mathbf{JYL-273} \text{ (mg)} / 500.7 \text{ g/mol}) * 100,000$$

For 1 mg of **JYL-273**:

$$\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 500.7 \text{ g/mol}) * 100,000 \approx 199.7 \mu\text{L}$$

Step 3: Dissolving the **JYL-273**

- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **JYL-273** powder.
- Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If necessary, gently warm the solution at 37°C for a few minutes to aid dissolution.

4. Aliquoting and Storage

- To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.

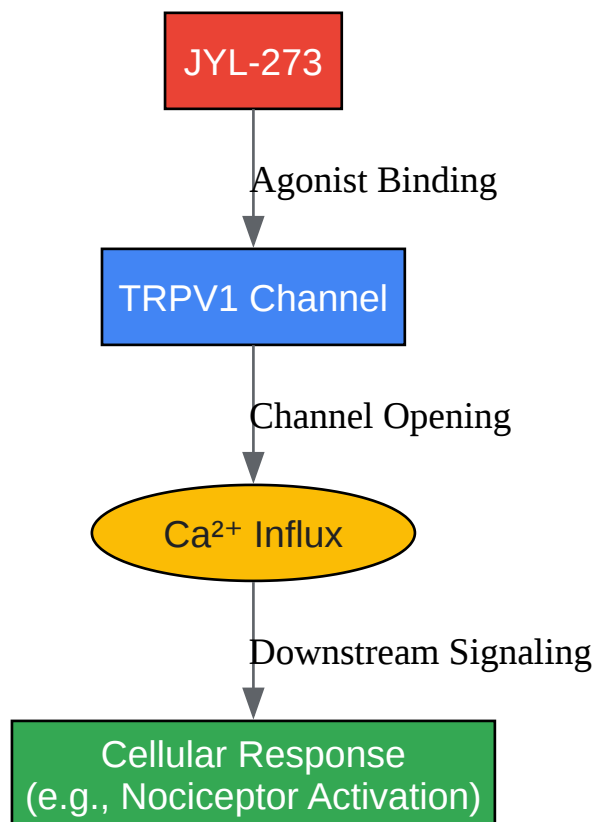
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 1 year). For short-term use, an aliquot can be stored at -20°C for up to one month.

Diagrams



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Caption: Workflow for preparing and using **JYL-273** stock solutions.



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Caption: Simplified signaling pathway of **JYL-273** as a TRPV1 agonist.

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References

- 1. scbt.com [scbt.com]
- 2. scbt.com [scbt.com]
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